

IRDye 700DX spectral absorption and fluorescence yield

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Compound Focus: Irdye 700DX

CAS No.: 916821-46-0

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Spectral & Fluorescence Properties of IRDye 700DX

IRDye 700DX is a near-infrared (NIR) silicon-phthalocyanine dye known for its high photostability and fluorescence intensity. The table below summarizes its core spectral characteristics [1] [2] [3].

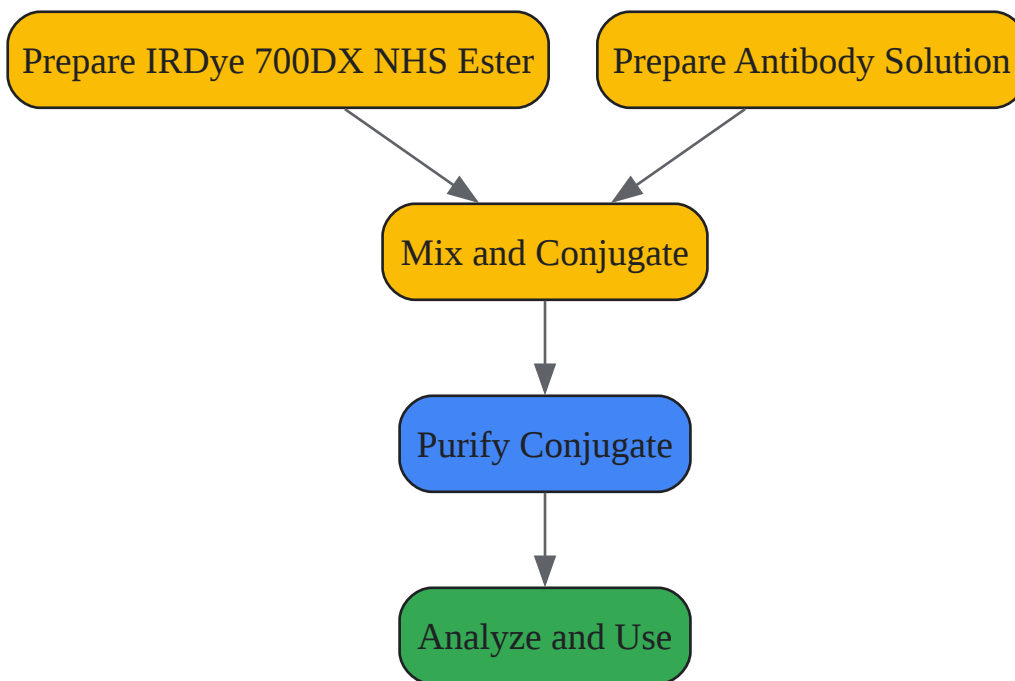
Property	Value	Conditions / Notes
Excitation Maximum (Absorption Max)	689 nm [2]	Also reported as 680-685 nm in different solvents [3].
Emission Maximum	699 nm [2]	Also reported as 705 nm in water [3].
Stokes Shift	10 nm [2]	20 nm reported in water [3].
Extinction Coefficient	170,000 M ⁻¹ cm ⁻¹ [3]	In methanol and water.
Molecular Weight	1954.22 g/mol [1] [4]	Formula: C ₇₄ H ₉₆ N ₁₂ Na ₄ O ₂₇ S ₆ Si ₃ [1] [4].
Fluorescence Quantum Yield	0.12 ± 0.02 (unbound in aqueous solution) [4]	Can be significantly modulated by interactions with serum proteins [4].

Experimental Protocols and Applications

IRDye 700DX is versatile and can be used in various experimental contexts, from protein conjugation to fixed-cell labeling.

Protein Conjugation via NHS Ester

The NHS ester form of **IRDye 700DX** reacts with primary amines (e.g., on lysine residues) on proteins. Below is a generalized protocol for conjugating the dye to an antibody like Panitumumab [4] [5].



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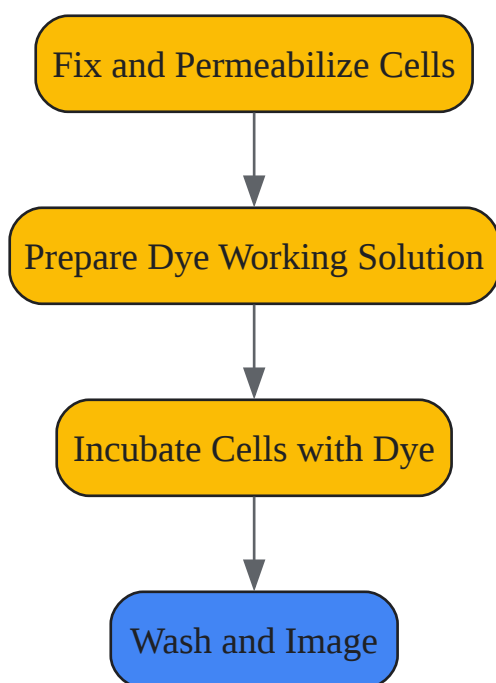
General workflow for NHS ester-based protein conjugation.

- **Step 1: Prepare Dye Stock:** Dissolve **IRDye 700DX** NHS ester in anhydrous DMSO to prepare a stock solution (e.g., 1 mg/mL) [6] [4].
- **Step 2: Prepare Antibody:** Dialyze the antibody (e.g., Panitumumab) into a conjugation buffer (e.g., PBS, pH 8.5) to ensure the presence of free primary amines [4].
- **Step 3: Conjugation Reaction:** Add the dye stock solution to the antibody solution. The molar ratio of dye-to-antibody is typically optimized between **5:1 and 20:1**. Incubate the mixture for several hours at room temperature [4].

- **Step 4: Purification:** Remove unreacted dye from the conjugate using a size-exclusion chromatography column (e.g., PD-10 desalting column) or dialysis [7] [4].
- **Step 5: Characterization:** Confirm the conjugation success by measuring the absorbance at 689 nm and using standard protein concentration assays to determine the dye-to-protein ratio [4].

Fixed-Cell Labeling for Normalization

IRDye 700DX NHS ester can covalently label cellular proteins in fixed and permeabilized cells for assays like In-Cell Western, providing a method to normalize for cell number [6].



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*Key steps for labeling fixed cells with **IRDye 700DX** NHS ester.*

- **Cell Fixation and Permeabilization:** Culture and treat cells in a 96-well microplate. Fix with 3.7% formaldehyde in PBS for 20 minutes at room temperature. Permeabilize cells by washing five times with PBS containing 0.1% Triton X-100 [6].
- **Dye Solution Preparation:** Prepare a highly diluted working solution of **IRDye 700DX** NHS ester (e.g., **0.02–0.1 µg/mL**) in PBS [6].
- **Labeling:** Add the dye solution to the fixed and permeabilized cells. Incubate for 30 minutes at room temperature, protected from light [6].

- **Washing and Imaging:** Wash the cells 3-5 times with PBS to remove unreacted dye. The cells are now ready for fluorescence imaging on systems like the LI-COR Odyssey. This method offers a wide linear detection range from approximately **200 to 200,000 cells per well** [6].

Research Applications and Context

- **Primary Use in Photoimmunotherapy (PIT):** When conjugated to a tumor-targeting antibody (like Panitumumab or Miltuximab) and illuminated with 690 nm light, **IRDye 700DX** acts as a potent photosensitizer. It generates reactive oxygen species, leading to rapid, selective necrotic cell death in cancer cells [4] [5].
- **Paired-Agent Imaging (PAI):** **IRDye 700DX** has been investigated as a non-targeted control agent to help correct for non-specific uptake and tissue optical properties. However, one study found that **IRDye 680LT** demonstrated more closely matched pharmacokinetics with the targeted agent ABY-029 and superior performance in PAI [7].
- **Considerations for Use:** The fluorescence quantum yield of **IRDye 700DX** is highly dependent on its molecular environment. Be aware that its signal can be significantly influenced by interactions with serum proteins, which can alter its brightness in biological experiments [4].

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